

Preparation of 0.2% Thorin Indicator Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: Thorin, IND

Cat. No.: B15551299

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This document provides a comprehensive guide to the preparation, application, and safe handling of a 0.2% Thorin indicator solution. Thorin is a specialized chemical indicator used for the quantitative analysis of specific ions. Adherence to this protocol is critical for ensuring experimental accuracy, reproducibility, and laboratory safety.

Application Notes

Thorin indicator, also known as Thoronol, is primarily utilized as a colorimetric indicator in the titrimetric determination of sulfate ions.[1][2] The methodology often involves titration with a standardized solution of barium perchlorate. In this reaction, the barium ions (Ba^{2+}) react with sulfate ions (SO_4^{2-}) to form an insoluble precipitate, barium sulfate (BaSO_4). Once all the sulfate has precipitated, the excess barium ions form a colored complex with the Thorin indicator, signaling the endpoint of the titration. This technique is widely applied in environmental analysis, industrial quality control, and various research contexts for quantifying sulfur content.

Due to its chemical composition, which includes an arsenic compound, Thorin is highly toxic and must be handled with extreme caution.[2]

Chemical and Physical Properties

A summary of the key quantitative data for Thorin indicator is presented in the table below. This information is essential for accurate preparation and for understanding the safety requirements of the substance.

Property	Value	Reference(s)
IUPAC Name	Disodium;4-[(2-arsonophenyl)diazenyl]-3-hydroxynaphthalene-2,7-disulfonate	[3]
Synonyms	Thoron, Thoronol, APANS, 1-(2-Arsonophenylazo)-2-naphthol-3,6-disulfonic acid disodium salt	[2]
CAS Number	3688-92-4	
Molecular Formula	C ₁₆ H ₁₁ AsN ₂ Na ₂ O ₁₀ S ₂	
Molecular Weight	576.30 g/mol	
Appearance	Brownish-red to dark red powder	
Solubility	Soluble in water	
Storage Temperature	2-30°C	

Experimental Protocol: Preparation of 0.2% (w/v) Thorin Indicator Solution

This protocol details the step-by-step procedure for preparing 100 mL of a 0.2% weight/volume (w/v) Thorin indicator solution.

Materials and Equipment

- Thorin indicator powder (CAS: 3688-92-4)
- Deionized or distilled water

- 100 mL volumetric flask, Class A
- Analytical balance (readable to 0.001 g)
- Weighing paper or boat
- Spatula
- Magnetic stirrer and stir bar (optional, for enhanced dissolution)
- Wash bottle with deionized/distilled water
- Appropriate storage bottle (e.g., amber glass bottle)

Safety Precautions

- **Toxicity Warning:** Thorin is highly toxic if swallowed or inhaled due to its arsenic content. All handling of the solid powder and concentrated solution must be performed inside a certified chemical fume hood.
- **Personal Protective Equipment (PPE):** Wear a lab coat, chemical safety goggles, and nitrile gloves at all times.
- **Waste Disposal:** Dispose of all waste, including empty containers and contaminated materials, as hazardous waste in accordance with institutional and local regulations.

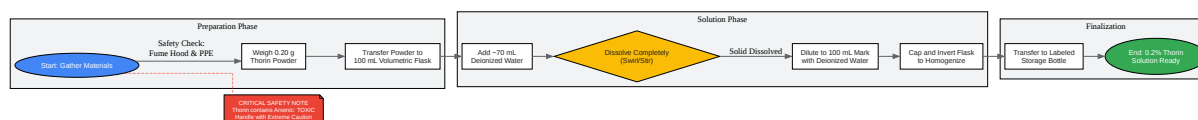
Step-by-Step Procedure

- **Tare the Balance:** Place a clean, dry weighing paper or boat on the analytical balance and tare the mass to zero.
- **Weigh the Thorin Powder:** Carefully weigh out exactly 0.20 g of Thorin indicator powder onto the tared weighing paper.
- **Transfer to Volumetric Flask:** Quantitatively transfer the weighed powder into a 100 mL volumetric flask. Use a wash bottle with deionized water to rinse any residual powder from the weighing paper into the flask to ensure a complete transfer.

- **Dissolution:** Add approximately 50-70 mL of deionized water to the volumetric flask. If using a magnetic stirrer, add the stir bar. Cap the flask and swirl gently, or place it on the magnetic stirrer, until the Thorin powder is completely dissolved. The solution will have a distinct color.
- **Dilute to Volume:** Once the solid is fully dissolved, carefully add deionized water up to the 100 mL calibration mark on the volumetric flask. Use a dropper or pipette for the final additions to ensure accuracy.
- **Homogenization:** Cap the flask securely and invert it 15-20 times to ensure the solution is thoroughly mixed and homogenous.
- **Storage:** Transfer the prepared 0.2% Thorin indicator solution into a clearly labeled storage bottle. The label should include the chemical name ("Thorin Indicator"), concentration (0.2% w/v), preparation date, and appropriate hazard warnings. Store the solution in a cool, dry, and dark place.

Diagrams

The following diagram illustrates the logical workflow for preparing the 0.2% Thorin indicator solution.



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References

- 1. Information archivée dans le Web | Information Archived on the Web [publications.gc.ca]
- 2. Thorin, GR 3688-92-4 India [ottokemi.com]
- 3. webshop.analytichem.de [webshop.analytichem.de]
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